

Application Notes: Preparation of QM295 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: QM295

Cat. No.: B10854949

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **QM295**, a selective, reversible thiol inhibitor of Endoplasmic Reticulum Oxidation 1 (ERO1).[1][2][3][4] **QM295** is a valuable research tool for investigating endoplasmic reticulum (ER) stress and the Unfolded Protein Response (UPR).[1][5][6] Due to its hydrophobic nature, **QM295** is typically dissolved in dimethyl sulfoxide (DMSO) for use in biological assays. Adherence to this protocol will ensure the accurate preparation of **QM295** stock solutions, maintaining compound integrity and ensuring reproducibility in experimental results.

Introduction to QM295

QM295 is a small molecule inhibitor that targets Endoplasmic Reticulum Oxidation 1 (ERO1), a key flavoenzyme responsible for catalyzing disulfide bond formation in newly synthesized proteins within the ER.[5][7] By inhibiting ERO1, **QM295** disrupts oxidative protein folding, leading to an accumulation of unfolded or misfolded proteins. This condition, known as ER stress, activates a complex signaling network called the Unfolded Protein Response (UPR).[5]

[6] Consequently, **QM295** serves as a critical tool for studying the mechanisms of ER stress and the UPR signaling pathways in various physiological and pathological contexts.

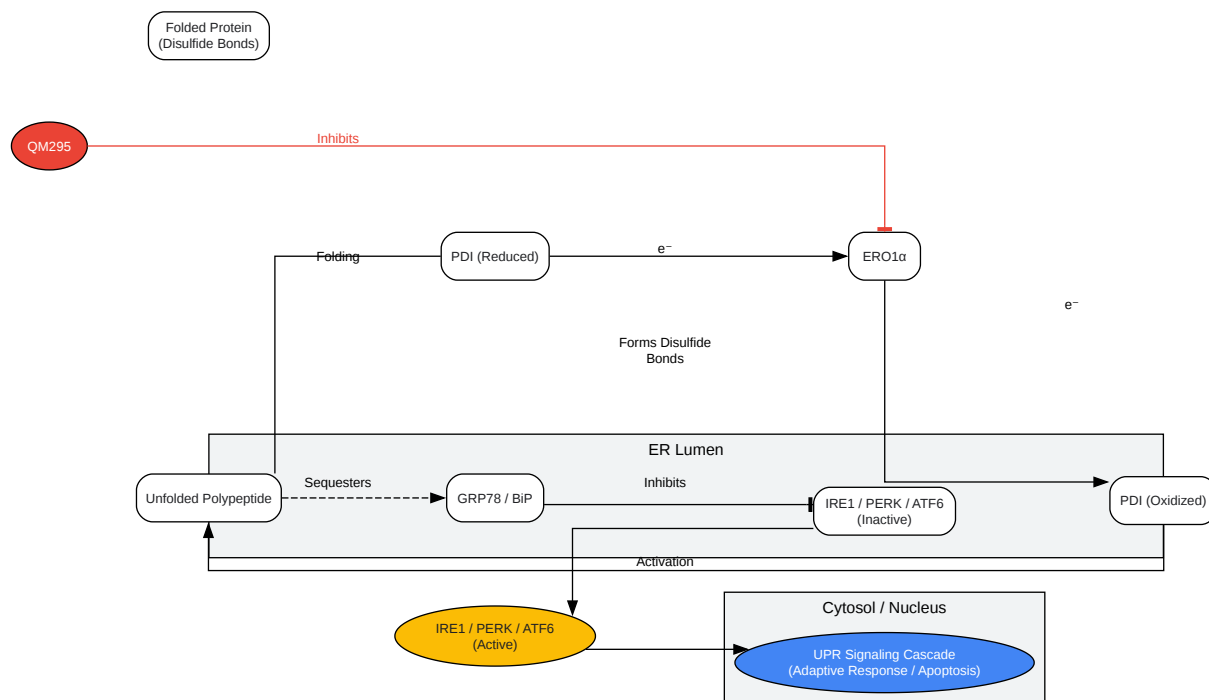
QM295 Properties and Data Presentation

Proper preparation of **QM295** solutions requires accurate knowledge of its chemical and physical properties. The following table summarizes key quantitative data for **QM295**.

Property	Value	Reference
IUPAC Name	4-(4-Hydroxy-3-methoxy-benzyl)-3-phenyl-2H-isoxazol-5-one	[8]
CAS Number	1241046-32-1	[1][2]
Molecular Formula	C ₁₇ H ₁₃ NO ₄	[1][2]
Molecular Weight	295.29 g/mol	[1][2]
IC ₅₀	1.9 μM (for ERO1α)	[2][4]
Solubility	DMSO: 90 mg/mL	[2]
Appearance	Solid powder	[8]

Signaling Pathway of QM295 Action

QM295 inhibits ERO1, which is essential for re-oxidizing Protein Disulfide Isomerase (PDI). PDI, in turn, facilitates disulfide bond formation in nascent polypeptides. Inhibition of ERO1 leads to the accumulation of reduced, unfolded proteins, triggering ER stress. This stress activates the UPR, which is mediated by three ER-transmembrane sensors: IRE1, PERK, and ATF6.[9][10][11][12] Under normal conditions, these sensors are kept inactive by the chaperone GRP78 (BiP). Upon accumulation of unfolded proteins, GRP78 dissociates, activating the downstream signaling cascades to restore ER homeostasis or, if the stress is prolonged, induce apoptosis.[9][12]



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Caption: QM295 inhibits ERO1, inducing the Unfolded Protein Response (UPR).

Experimental Protocols

Materials and Equipment

- **QM295** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer and/or sonicator
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol 1: Preparation of a 10 mM **QM295** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common concentration for laboratory use.

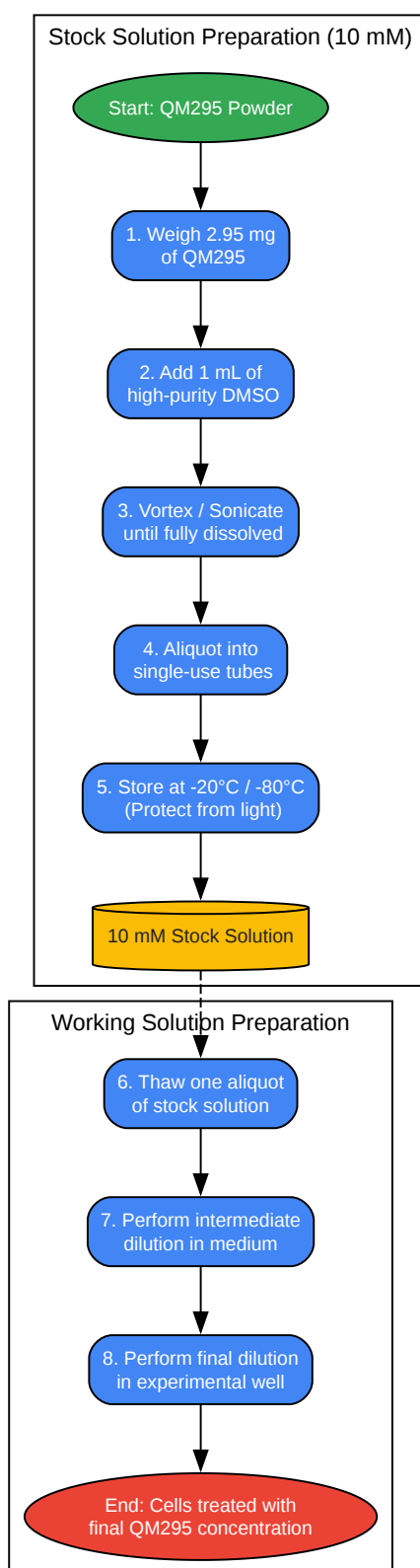
- Preparation: Bring the vial of **QM295** powder to room temperature before opening to prevent condensation.
- Calculation: Calculate the mass of **QM295** required. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 295.29 \text{ g/mol} \times 1000 \text{ mg/g} = 2.95 \text{ mg}$
- Weighing: Carefully weigh 2.95 mg of **QM295** powder and transfer it to a sterile microcentrifuge tube. For quantities under 10 mg, it is often recommended to dissolve the entire contents of the manufacturer's vial to avoid weighing errors.^[13]
- Dissolution: Add 1 mL of high-purity DMSO to the tube containing the **QM295** powder.

- **Mixing:** Cap the tube tightly and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, sonicate the solution for several minutes or warm it briefly in a 37°C water bath.^[14] Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes to minimize freeze-thaw cycles.^{[13][15]} Store the aliquots protected from light at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6-12 months) storage.^{[1][4][15]}

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

- **Determine Final Concentration:** Decide the final concentration of **QM295** needed for your experiment (e.g., 10 µM).
- **Dilution Strategy:** Prepare an intermediate dilution if necessary. Directly diluting a high-concentration DMSO stock into aqueous media can cause the compound to precipitate. A serial dilution approach is recommended.
- **Dilution Example (for a final concentration of 10 µM):**
 - Thaw a single aliquot of the 10 mM **QM295** stock solution.
 - Prepare a 1:100 dilution by adding 10 µL of the 10 mM stock solution to 990 µL of cell culture medium. This results in a 100 µM working solution with 1% DMSO.
 - Further dilute this working solution 1:10 into the final cell culture volume. For example, add 100 µL of the 100 µM working solution to 900 µL of medium in your culture well to achieve a final concentration of 10 µM.
- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically ≤0.1% to 0.5%, to avoid solvent-induced cytotoxicity.^{[1][14][15]} Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.^[14]

Experimental Workflow Diagram



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Caption: Workflow for preparing **QM295** stock and working solutions.

Safety and Handling Precautions

- **QM295**: Handle as a potentially hazardous chemical. The toxicological properties have not been fully investigated.
- **DMSO**: DMSO is an excellent solvent that can facilitate the absorption of substances through the skin.^[16] Always wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses, when handling DMSO and solutions containing it.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **QM295** for complete safety information.

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- To cite this document: BenchChem. [Application Notes: Preparation of QM295 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10854949/docs#application-notes-preparation-of-qm295-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b10854949/docs#application-notes-preparation-of-qm295-stock-solution-in-dmsol)

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